

safety and handling precautions for 2-Chloro-5-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzotrifluoride

Cat. No.: B146372

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-5-nitrobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Chloro-5-nitrobenzotrifluoride** (CAS No. 777-37-7), a key intermediate in the synthesis of fine chemicals and pharmaceuticals.^{[1][2]} Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize the risk of exposure.

Hazard Identification and Classification

2-Chloro-5-nitrobenzotrifluoride is classified as a hazardous substance.^[3] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Classification:^{[3][4][5]}

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[3][4][5]}
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[3][4][5]}
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.^{[3][4][5]}
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.^{[3][4]}

Signal Word: Warning[4][6]

Hazard Statements:[4][6]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Chemical and Physical Properties

A summary of the key physical and chemical properties is presented below. This data is essential for the safe design of experiments and handling procedures.

Property	Value
CAS Number	777-37-7[4][5][6]
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₂ [4][5][6]
Molecular Weight	225.55 g/mol [5][6][7]
Appearance	Yellow Liquid[3][6]
Boiling Point	108 °C at 10 mmHg[1][6][7]
Density	1.527 g/mL at 25 °C[1][6][7]
Flash Point	98 - 99 °C (208.4 - 210.2 °F) - closed cup[3][6][7]
Refractive Index	n _{20/D} 1.508 (lit.)[6][7]
Synonyms	1-Chloro-2-(trifluoromethyl)-4-nitrobenzene, 2-Chloro-5-nitro-α,α,α-trifluorotoluene[4][6]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent accidental exposure and ensure chemical stability.

Engineering Controls

- All work with **2-Chloro-5-nitrobenzotrifluoride** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Ensure that emergency eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential.[\[9\]](#)

Area	Recommended PPE
Eye/Face	Chemical safety goggles or safety glasses are mandatory. A face shield should be worn for procedures with a higher risk of splashing. [3] [4] [9]
Skin	Wear a chemical-resistant laboratory coat. [9] Protective gloves (e.g., Nitrile) must be worn. Inspect gloves for integrity before use and change them immediately if contaminated. [3] [4] [9]
Respiratory	In case of inadequate ventilation or when exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator with an appropriate filter (e.g., type ABEK EN14387). [3] [7]
Footwear	Closed-toed, chemical-resistant shoes must be worn in the laboratory. [4] [9]

Handling Procedures

- Do not handle the substance until all safety precautions have been read and understood.[\[4\]](#)
- Avoid all personal contact, including the inhalation of vapors, mists, or sprays.[\[4\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Use non-sparking tools and proper grounding procedures to prevent static discharge, as vapors may form flammable mixtures with air.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[4\]](#)

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed and stored in a locked-up area.[\[4\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[\[3\]](#)[\[4\]](#)

Emergency and First-Aid Protocols

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the affected person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [3][4][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water.[3][4][12] Seek immediate medical attention.[4]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4][12] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting.[4] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[3][4]

Accidental Release and Disposal

Spill Response Protocol

- Minor Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3][8] Collect the material into a suitable, labeled container for disposal.[3][8] Ventilate the area and clean the spill site.
- Major Spills: Evacuate all non-essential personnel from the area and move upwind.[8] Alert the emergency response team.[8] Only trained personnel equipped with full PPE, including respiratory protection, should attempt to contain the spill.[4][8] Prevent the spill from entering drains or waterways.[4][8]

Waste Disposal

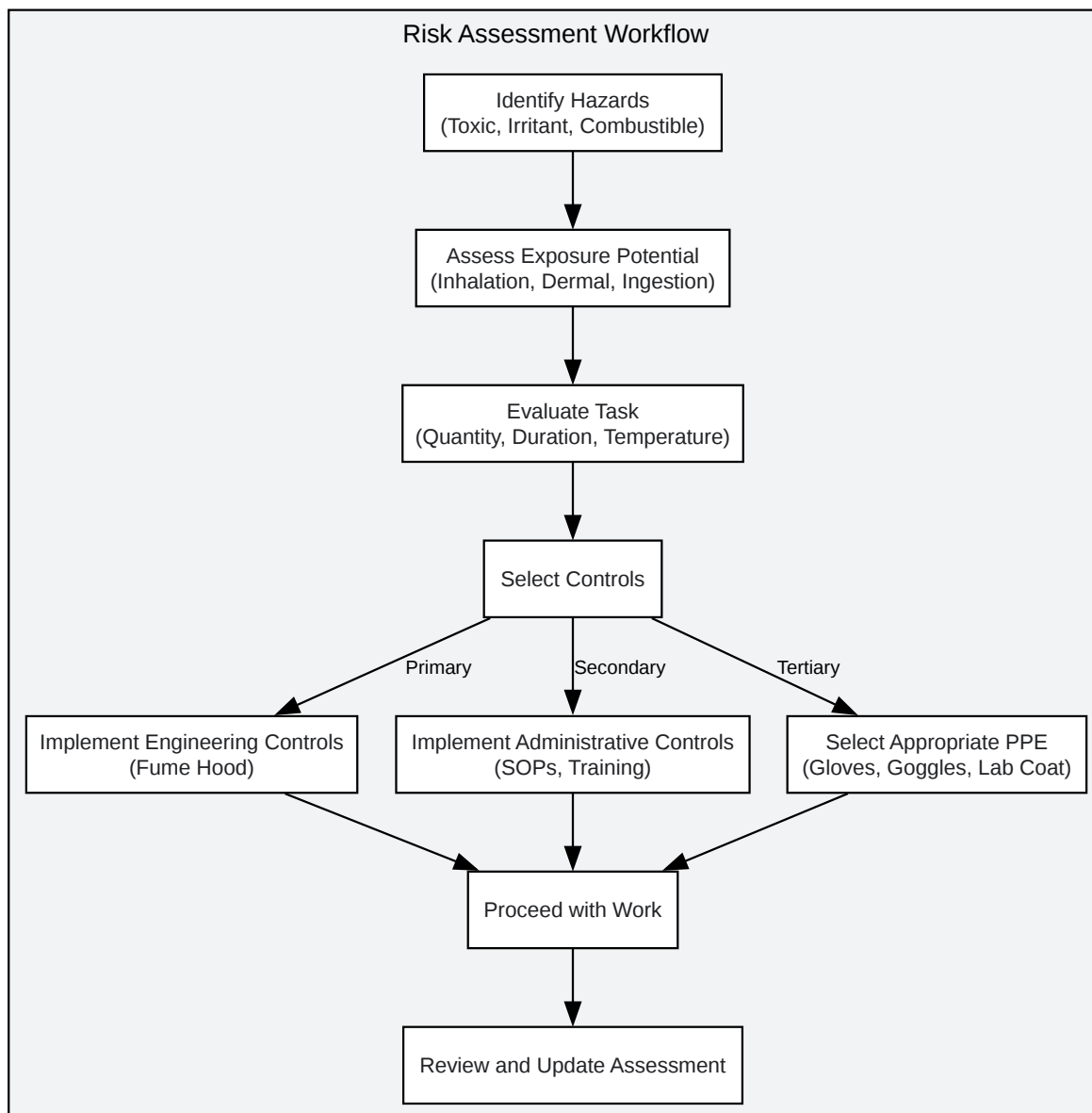
- Disposal of **2-Chloro-5-nitrobenzotrifluoride** and its containers must be handled as hazardous waste.
- Dispose of contents and containers at an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[4\]](#)[\[13\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[4\]](#)
- Specific Hazards: The substance is combustible.[\[7\]](#) Vapors may form flammable or explosive mixtures with air.[\[4\]](#) When heated to decomposition or in a fire, it may emit toxic and corrosive fumes, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[\[3\]](#)[\[4\]](#)
- Fire-Fighting Instructions: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[\[3\]](#)[\[4\]](#) Use a water spray to cool exposed containers.[\[4\]](#)

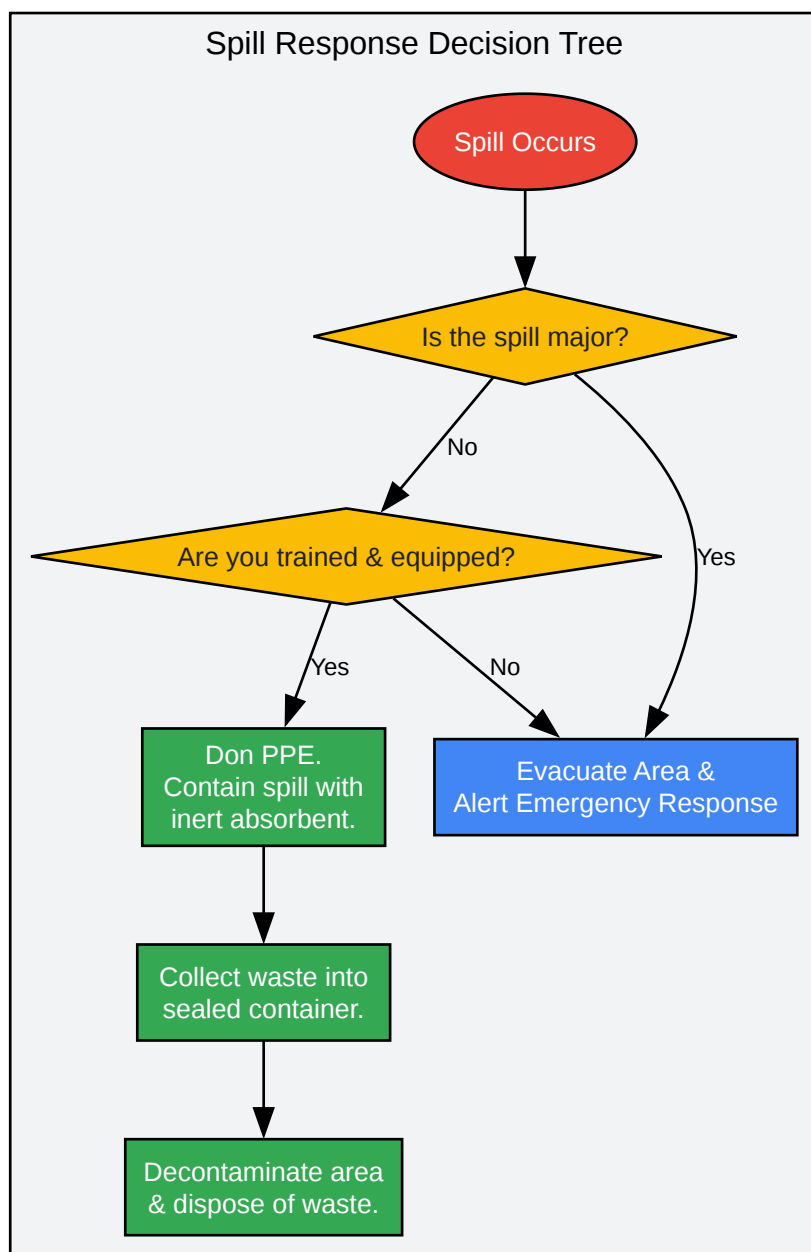
Visualized Workflows

The following diagrams illustrate critical safety workflows for handling **2-Chloro-5-nitrobenzotrifluoride**.



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Caption: Risk assessment process before handling the chemical.



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Caption: Decision-making workflow for responding to a chemical spill.

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